

Technical Guide to Commercially Available Sulfamonomethoxine-¹³C₆ Standards

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Compound of Interest

Compound Name: Sulfamonomethoxine-¹³C₆

Cat. No.: B13850195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available Sulfamonomethoxine-¹³C₆ standards, their applications, and relevant experimental methodologies. Sulfamonomethoxine-¹³C₆ is a stable isotope-labeled internal standard essential for the accurate quantification of the sulfonamide antibiotic sulfamonomethoxine in various matrices. Its use in analytical methods, particularly those employing mass spectrometry, is critical for mitigating matrix effects and ensuring data reliability in research, drug development, and food safety applications.

Commercially Available Sulfamonomethoxine-¹³C₆ Standards

A range of Sulfamonomethoxine-¹³C₆ standards are available from various suppliers, offered in both neat (solid) and solution forms. The choice of standard will depend on the specific requirements of the analytical method and laboratory workflow. The following tables summarize the key quantitative data for commercially available standards.

Table 1: Sulfamonomethoxine-¹³C₆ Neat Standards

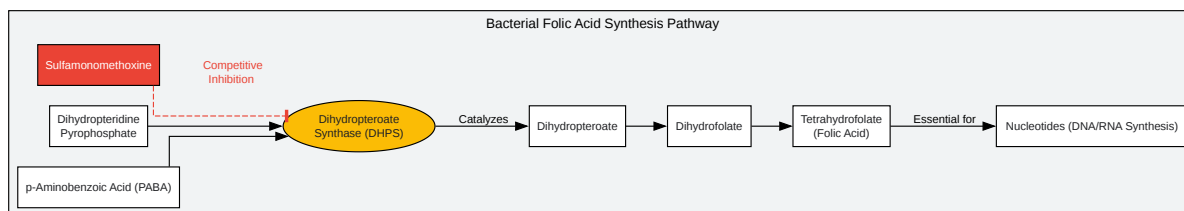
Supplier	Catalog Number	CAS Number	Purity	Isotopic Enrichment
Alfa Chemistry	ACMA00065746	1416768-32-5	≥98%	99% ¹³ C
TLC				
Pharmaceutical Standards	S-249002	1416768-32-5	-	-
International Laboratory USA	4873359	-	-	-
BLDpharm	BD01310612	1416768-32-5	-	-
Pharmaffiliates	PA STI 089228	1416768-32-5	-	-

Table 2: Sulfamonomethoxine-¹³C₆ Solution Standards

Supplier	Catalog Number	Concentration	Solvent	CAS Number
A Chemtek	MSK4040C6-1000M	1000µg/mL	Methanol	1416768-32-5

Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfamonomethoxine, like other sulfonamide antibiotics, exerts its bacteriostatic effect by acting as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS).^{[1][2][3]} This enzyme is crucial in the bacterial folic acid (tetrahydrofolate) synthesis pathway, as it catalyzes the condensation of para-aminobenzoic acid (PABA) and dihydropteridine pyrophosphate to form dihydropteroate.^{[3][4]} By mimicking the structure of PABA, sulfamonomethoxine binds to the active site of DHPS, thereby blocking the synthesis of dihydropteroate and, consequently, folic acid. Folic acid is an essential precursor for the synthesis of nucleotides (purines and thymidine) and certain amino acids, which are required for DNA replication and bacterial cell division. Mammalian cells are not affected by sulfonamides because they do not synthesize their own folic acid but obtain it from their diet.



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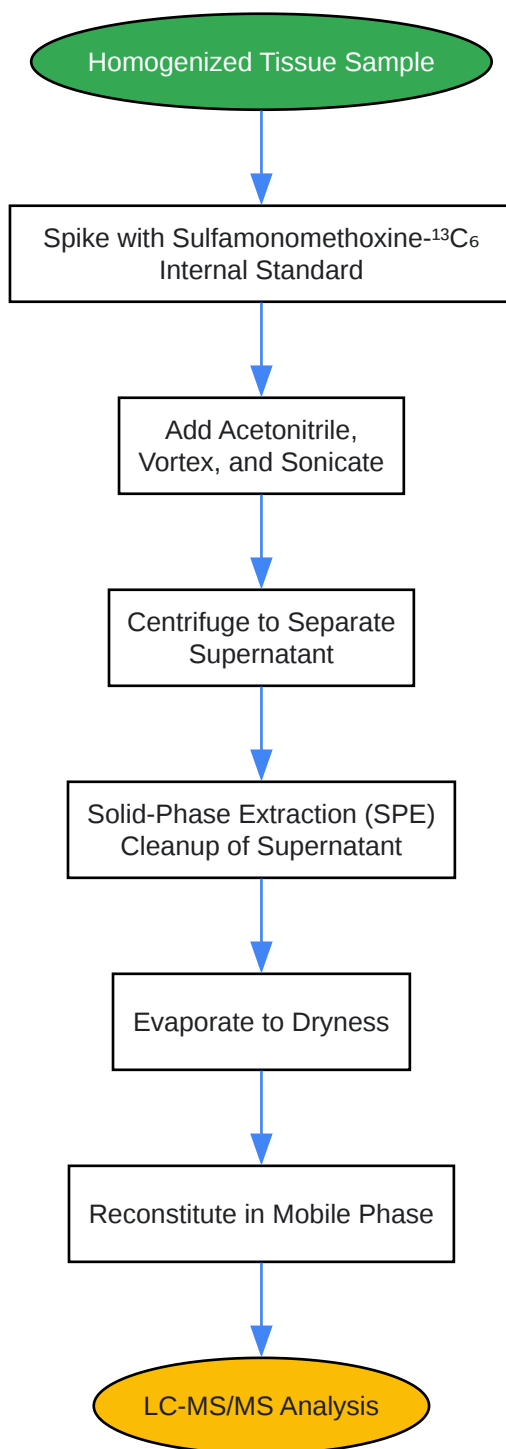
Sulfamonomethoxine competitively inhibits dihydropteroate synthase (DHPS) in bacteria.

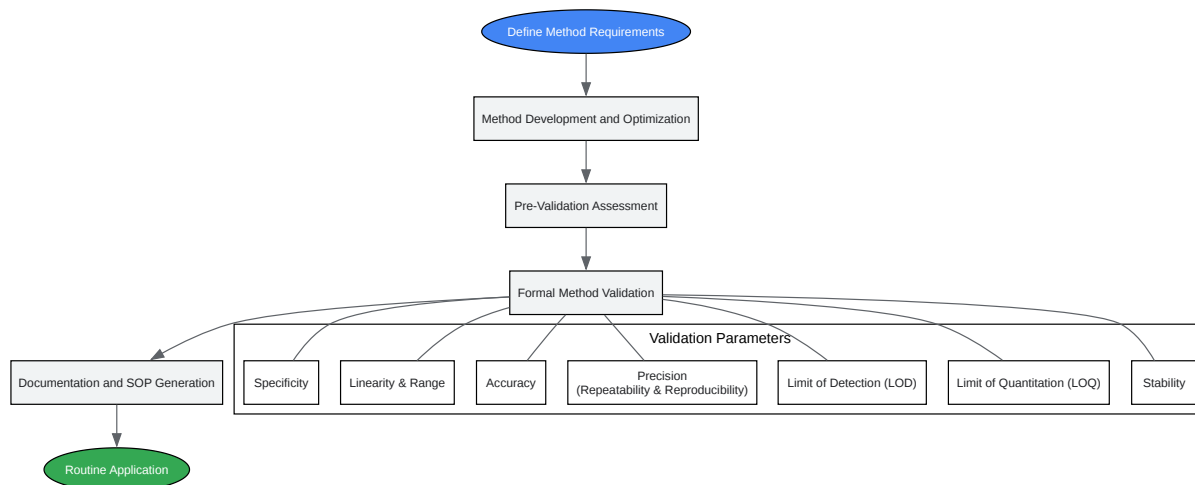
Experimental Protocols

The use of Sulfamonomethoxine- $^{13}\text{C}_6$ as an internal standard is crucial for accurate quantification in complex matrices by correcting for analyte loss during sample preparation and variations in instrument response. While specific protocols should be optimized for each matrix and analytical instrumentation, the following provides a general workflow for the determination of sulfamonomethoxine using its $^{13}\text{C}_6$ -labeled internal standard with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation (General Workflow for Animal Tissue)

A common approach for extracting sulfonamides from tissue involves protein precipitation followed by solid-phase extraction (SPE) for cleanup.





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References

- 1. Catalysis and Sulfa Drug Resistance in Dihydropteroate Synthase: Crystal structures reveal the catalytic mechanism of DHPS and the structural basis of sulfa drug action and resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Dihydropteroate synthase inhibitor - Wikipedia [en.wikipedia.org]

- 3. What is Sulfamonomethoxine used for? [synapse.patsnap.com]
- 4. What is the mechanism of Sulfadimethoxine? [synapse.patsnap.com]
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